

Introduction: The Emerging Role of Substituted Pyridines in Medicinal Chemistry

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Compound of Interest

Compound Name: 3-Chloro-4-cyclopropoxypyridine

Cat. No.: B15328373

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The pyridine scaffold is a cornerstone in modern drug discovery, with its derivatives forming the basis of a multitude of therapeutic agents.^[1] The introduction of halogen atoms, such as chlorine, into these structures is a well-established strategy for modulating the physicochemical and pharmacokinetic properties of lead compounds, often enhancing their biological efficacy.^[2] ^[3] **3-Chloro-4-cyclopropoxypyridine** is a specific example of such a functionalized building block, designed for use as an intermediate in the synthesis of more complex molecules. Its structure combines a chloro-substituted pyridine ring, which can influence electronic properties and provide a handle for further chemical modification, with a cyclopropoxy group, which can impact solubility, metabolic stability, and receptor binding.

This guide provides a comprehensive overview of the available safety data, handling protocols, and relevant chemical context for **3-Chloro-4-cyclopropoxypyridine**. As a specific Safety Data Sheet (SDS) for this compound is not readily available, this document synthesizes data from closely related halogenated pyridines to provide a robust framework for its safe utilization in a research and development setting.

Section 1: Chemical and Physical Properties

Understanding the fundamental properties of a chemical is the first step in ensuring its safe handling. The data below is compiled from established chemical databases and analogous structures.

Property	Value	Source
IUPAC Name	3-chloro-4-cyclopropoxypyridine	-
Molecular Formula	C ₈ H ₈ ClNO	-
Molecular Weight	169.61 g/mol	-
Appearance	Likely a solid or liquid at room temperature	Inferred
Solubility	Expected to be soluble in many organic solvents. Pyridine itself is highly soluble in water. [4]	Inferred
Stability	Stable under normal storage conditions. May change color on storage. [5]	[5]

Structural Diagram

Caption: 2D Structure of **3-Chloro-4-cyclopropoxypyridine**.

Section 2: Hazard Identification and Safety Precautions

Based on the GHS classifications of analogous compounds such as 3-Chloropyridine and 3-Chloro-4-fluoropyridine, **3-Chloro-4-cyclopropoxypyridine** should be handled as a hazardous substance.[\[5\]](#)[\[6\]](#) The primary hazards are associated with its potential toxicity and irritant properties.

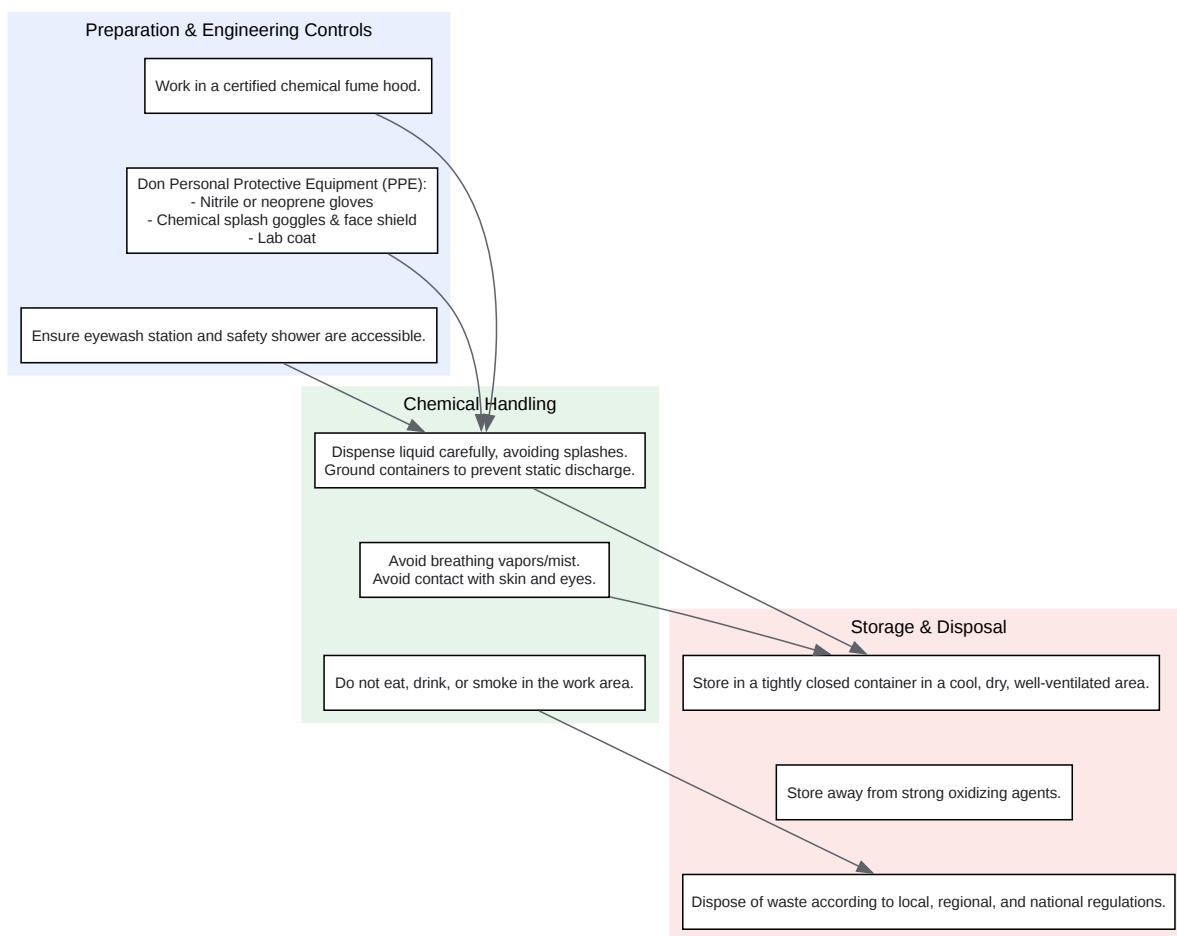
Summary of Potential Hazards

Hazard Class	GHS Category	Description	Source (Analogous Compounds)
Acute Toxicity, Dermal	Category 3	Toxic in contact with skin.	[5]
Acute Toxicity, Oral	Category 4	Harmful if swallowed.	[6]
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled.	[6]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.	[5] [6] [7]
Serious Eye Damage/Irritation	Category 2	Causes serious eye irritation.	[6] [7] [8]
Germ Cell Mutagenicity	Category 2	Suspected of causing genetic defects.	[5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.	[5] [6] [8]

Precautionary Statements and Safe Handling Protocol

Adherence to a strict handling protocol is mandatory to minimize exposure and ensure laboratory safety.

Experimental Workflow: Safe Handling Protocol



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Caption: Workflow for the safe handling of halogenated pyridines.

Causality Behind Protocol Choices:

- Fume Hood: Pyridine derivatives are often volatile and harmful if inhaled.^[9] A fume hood is the primary engineering control to prevent respiratory exposure.^[4]
- Gloves (Nitrile/Neoprene): These materials offer better resistance to pyridine-based compounds than latex.^[9]
- Eye Protection: Direct contact with halogenated pyridines can cause serious eye irritation or damage.^{[6][7]}
- Static Discharge Prevention: Combustible liquids can be ignited by static discharge; grounding containers is a critical safety measure during transfer.^{[5][10]}
- Incompatible Materials: Strong oxidizing agents can react violently with pyridine derivatives.^[5]

Section 3: First Aid and Emergency Procedures

In the event of accidental exposure, immediate and appropriate action is critical. The following measures are based on protocols for similar chemicals.^{[6][8][11]}

- Inhalation: Remove the individual to fresh air and keep them at rest in a position comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor immediately.^{[6][8]}
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water for at least 15-20 minutes.^{[5][9]} If skin irritation occurs, seek medical advice.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.^{[6][7]}
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor immediately if you feel unwell.^[11]

Fire-Fighting Measures:

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[11\]](#)
- Specific Hazards: Thermal decomposition may produce toxic vapors, including nitrogen oxides, hydrogen chloride, and carbon monoxide.[\[5\]](#) Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective clothing.

Section 4: Reactivity, Synthesis, and Applications

Chemical Reactivity and Stability

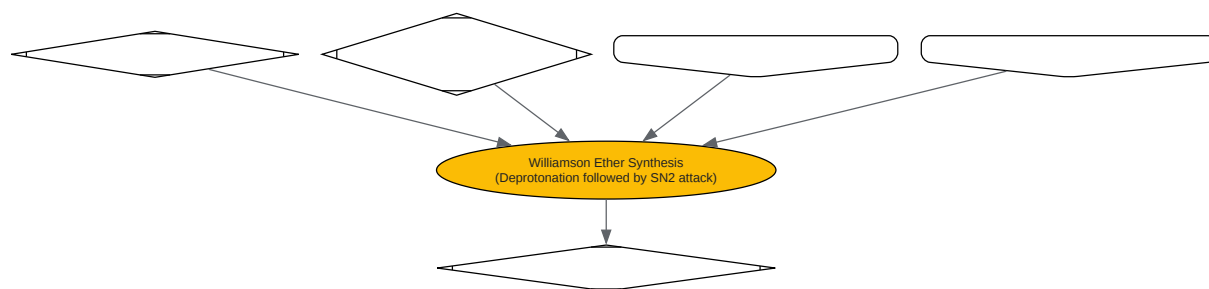
3-Chloro-4-cyclopropoxypyridine is expected to be stable under standard laboratory conditions.[\[5\]](#) However, certain conditions should be avoided:

- Conditions to Avoid: Heat, open flames, sparks, and other sources of ignition.[\[5\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[5\]](#)
- Hazardous Decomposition Products: Thermal decomposition can release hazardous gases such as hydrogen chloride, carbon monoxide, and oxides of nitrogen.[\[5\]](#)

The chloro-substituent on the pyridine ring makes the compound amenable to various cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig), which are foundational in modern synthetic chemistry for creating carbon-carbon and carbon-nitrogen bonds. The reactivity generally follows the trend $I > Br > Cl > F$ for the leaving group in palladium-catalyzed reactions.[\[12\]](#)

Plausible Synthetic Pathway

As a substituted pyridine, a common synthetic route would involve the modification of a pre-existing pyridine ring. A plausible and efficient method is the Williamson ether synthesis, starting from 3-chloro-4-hydroxypyridine and a suitable cyclopropyl electrophile.



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Caption: Plausible synthetic route via Williamson ether synthesis.

This pathway is logical because it utilizes readily available starting materials and follows a well-established, high-yielding reaction mechanism for forming ether linkages on phenolic substrates.

Applications in Drug Development

Substituted pyridines are critical intermediates in pharmaceutical synthesis.^[13] The specific combination of a chloro group and a cyclopropoxy moiety in **3-Chloro-4-cyclopropoxypyridine** makes it a valuable building block for several reasons:

- **Vector for Further Synthesis:** The chlorine atom can be displaced or used in cross-coupling reactions to build molecular complexity.^[12]
- **Modulation of Properties:** The cyclopropoxy group can enhance metabolic stability by blocking potential sites of oxidation and can improve ligand binding efficiency and cell permeability.
- **Scaffold Hopping:** It can be used to create novel analogs of existing drugs, potentially leading to improved selectivity, potency, or safety profiles.

While specific drugs derived from this exact intermediate are not detailed in the public domain, its structural motifs are present in a wide range of biologically active molecules targeting various diseases.^{[1][3]}

Conclusion

3-Chloro-4-cyclopropoxypyridine is a specialized chemical intermediate with significant potential in research and drug development. While a dedicated SDS is not available, a thorough analysis of structurally related compounds provides a clear and cautious path for its safe handling. Researchers and laboratory professionals must treat this compound as hazardous, employing stringent engineering controls, appropriate personal protective equipment, and established safe handling protocols. By understanding its chemical properties, potential hazards, and synthetic utility, scientists can confidently and safely leverage this valuable building block in the pursuit of novel therapeutic agents.

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